

Application Notes and Protocols: EBL-3183 and Carbapenem Synergy Testing

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Compound of Interest

Compound Name: EBL-3183

Cat. No.: B15566160

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Introduction

The rise of carbapenem-resistant Gram-negative bacteria, particularly those producing metallo- β -lactamases (MBLs), poses a significant threat to global health. Carbapenems, often considered last-resort antibiotics, are rendered ineffective by these enzymes.[1][2] **EBL-3183** is a novel, preclinical inhibitor of MBLs designed to restore the activity of carbapenems against resistant bacteria.[3][4] This document provides detailed application notes and experimental protocols for assessing the synergistic potential of **EBL-3183** in combination with carbapenems.

The primary mechanism of synergy involves **EBL-3183** binding to the MBL enzyme, thereby preventing the hydrolysis of the carbapenem antibiotic.[3][5] This protective action allows the carbapenem to reach its target, the penicillin-binding proteins (PBPs), and inhibit bacterial cell wall synthesis, leading to bacterial cell death. The following protocols for checkerboard and time-kill assays are standard in vitro methods to quantify the degree of synergy between two antimicrobial agents.

Data Presentation: In Vitro Synergy of EBL-3183 and Meropenem

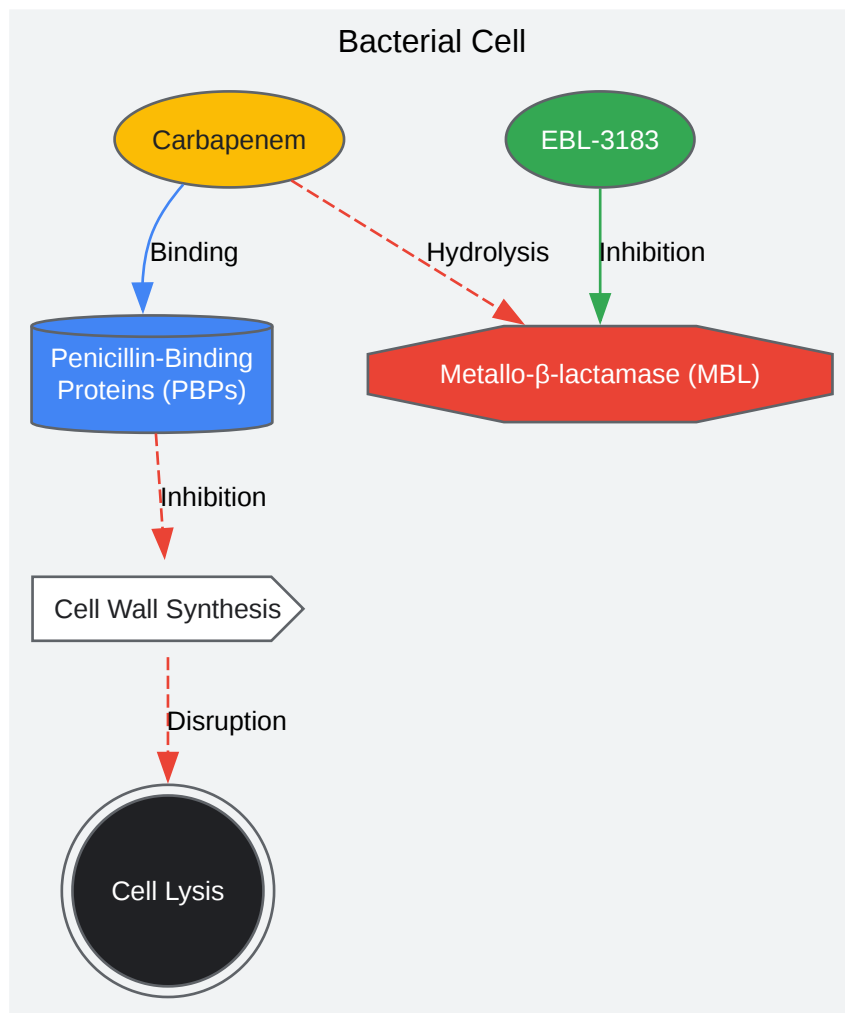
The following table summarizes representative data demonstrating the synergistic activity of **EBL-3183** in combination with the carbapenem, meropenem, against a carbapenem-resistant strain of *Klebsiella pneumoniae* producing the New Delhi Metallo- β -lactamase (NDM).

Organism	Agent	MIC ($\mu\text{g/mL}$) Alone	MIC ($\mu\text{g/mL}$) in Combination	FICI	Interpretation
K. <i>pneumoniae</i> (NDM- producing)	Meropenem	64	2	0.5	Synergy
EBL-3183	8	2			

FICI (Fractional Inhibitory Concentration Index) Calculation: $\text{FICI} = (\text{MIC of Meropenem in combination} / \text{MIC of Meropenem alone}) + (\text{MIC of EBL-3183 in combination} / \text{MIC of EBL-3183 alone})$
 $\text{FICI} = (2 / 64) + (2 / 8) = 0.03125 + 0.25 = 0.28125$ An FICI of ≤ 0.5 is indicative of synergy.

Signaling Pathway and Resistance Mechanism

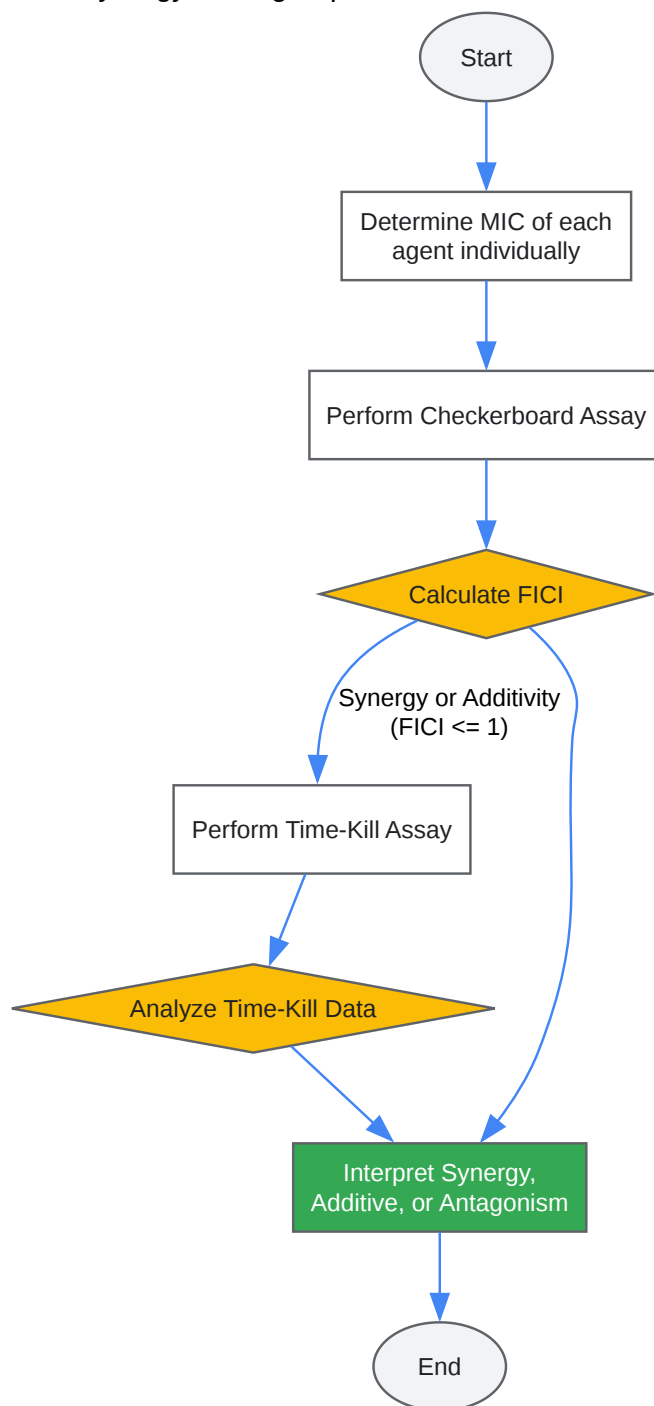
Mechanism of EBL-3183 and Carbapenem Synergy

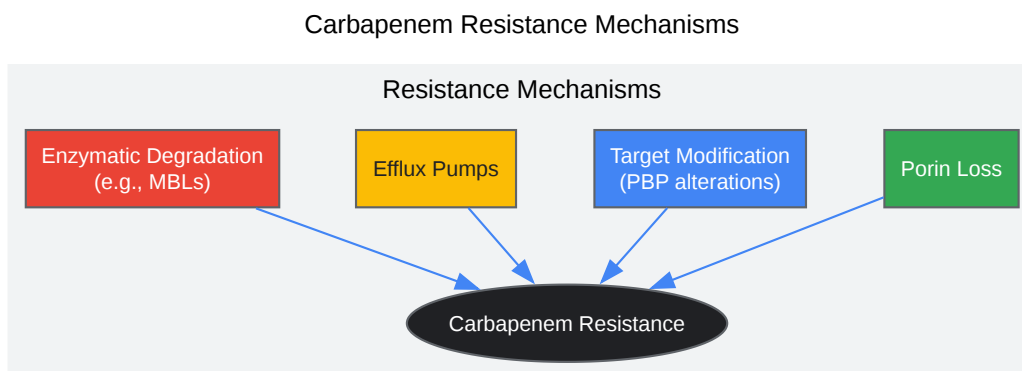
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Caption: Mechanism of **EBL-3183** and Carbapenem Synergy.

Experimental Workflow

Synergy Testing Experimental Workflow





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